

Introduction to a Versatile Building Block in Peptide Chemistry

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Compound of Interest

Compound Name: *Boc-d-glu-ofm*

Cat. No.: *B558526*

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N- α -tert-Butyloxycarbonyl-D-glutamic acid γ -(9-fluorenylmethyl) ester, commonly abbreviated as **Boc-D-Glu-OFm**, is a pivotal protected amino acid derivative utilized extensively in the fields of peptide synthesis and pharmaceutical research.[1] This compound incorporates two critical protecting groups: the Boc group on the α -amine and the OFm group on the γ -carboxyl side chain of D-glutamic acid. This strategic protection scheme allows for the precise and sequential formation of peptide bonds, making it an invaluable tool for the synthesis of complex peptides and peptidomimetics with diverse biological functions.[2] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and key applications of **Boc-D-Glu-OFm** for researchers, scientists, and professionals in drug development.

Chemical Structure and Physicochemical Properties

The unique utility of **Boc-D-Glu-OFm** stems from its molecular architecture. The tert-butyloxycarbonyl (Boc) group is a well-established acid-labile protecting group for the α -amino function of amino acids.[3][4] Conversely, the 9-fluorenylmethyl (OFm) ester is a base-labile protecting group for the γ -carboxyl group of the glutamic acid side chain.[5] This orthogonal protection strategy is fundamental to its application, as it permits the selective deprotection of either the N-terminus for chain elongation or the side chain for subsequent modification or cyclization, without affecting the other protecting group.[6]

Below is a diagram illustrating the chemical structure of **Boc-D-Glu-OFm**.

Caption: Chemical structure of **Boc-D-Glu-OFm**.

Physicochemical Properties of **Boc-D-Glu-OFm**

Property	Value	References
IUPAC Name	(2R)-2-[(tert-butoxycarbonyl)amino]-5-(9H-fluoren-9-ylmethoxy)-5-oxopentanoic acid	[7]
Synonyms	Boc-D-Glu(OFm)-OH, BOC-D-GLUTAMIC ACID(OFM)-OH	[8]
CAS Number	123417-20-9	[7][8]
Molecular Formula	C ₂₄ H ₂₇ NO ₆	[8][9]
Molecular Weight	425.47 g/mol	[8][9]
Appearance	White powder	[1]
Melting Point	96 - 100 °C	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[10]
Storage	2-8°C, desiccated	[7]

Synthesis and Purification

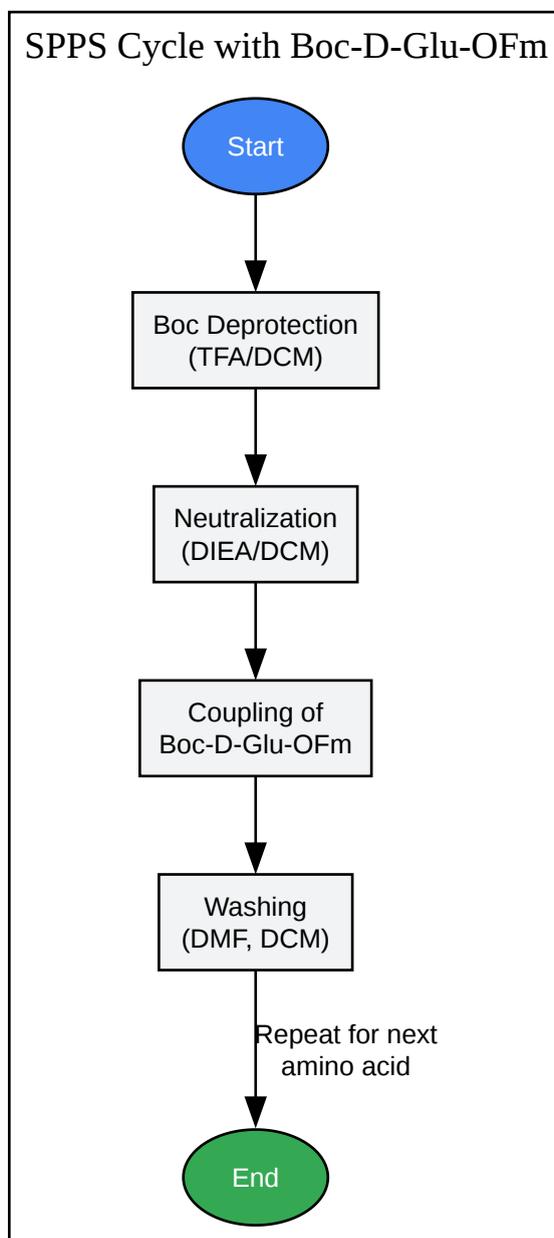
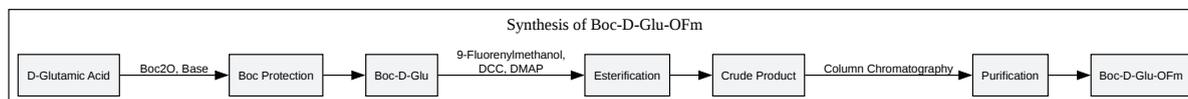
The synthesis of **Boc-D-Glu-OFm** typically involves the selective protection of the amino and side-chain carboxyl groups of D-glutamic acid. A common synthetic strategy is outlined below:

Experimental Protocol: Synthesis of **Boc-D-Glu-OFm**

- Protection of the α -amino group: D-glutamic acid is first reacted with di-tert-butyl dicarbonate (Boc₂O) in a suitable solvent system (e.g., a mixture of dioxane and water) under basic conditions (e.g., using sodium hydroxide or triethylamine) to yield Boc-D-glutamic acid.
- Esterification of the γ -carboxyl group: The resulting Boc-D-glutamic acid is then selectively esterified at the γ -carboxyl group. This can be achieved by reacting it with 9-

fluorenylmethanol in the presence of a coupling agent such as dicyclohexylcarbodiimide (DCC) and a catalyst like 4-dimethylaminopyridine (DMAP). The reaction is typically carried out in an anhydrous organic solvent like dichloromethane (DCM) or dimethylformamide (DMF).

- **Work-up and Purification:** After the reaction is complete, the dicyclohexylurea byproduct is filtered off. The filtrate is then washed sequentially with dilute acid, water, and brine to remove unreacted starting materials and water-soluble impurities. The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- **Final Purification:** The crude product is purified by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford pure **Boc-D-Glu-OFm**.



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